4-(Chloromethyl)-2-(2-chlorophenyl)-1,3-thiazole molecular weight

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Compound of Interest	
Compound Name:	*4-(Chloromethyl)-2-(2-chlorophenyl)-1,3-thiazole*
CAS No.:	*588676-51-1*
Cat. No.:	*B1607988*

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An In-Depth Technical Guide to **4-(Chloromethyl)-2-(2-chlorophenyl)-1,3-thiazole**

Executive Summary

4-(Chloromethyl)-2-(2-chlorophenyl)-1,3-thiazole (Molecular Formula: $C_{10}H_7Cl_2NS$) is a specialized heterocyclic building block utilized in the design of bioactive small molecules. Belonging to the class of 2,4-disubstituted thiazoles, this compound serves as a critical electrophilic scaffold in medicinal chemistry. Its core value lies in the chloromethyl "warhead" at the C4 position, which acts as a versatile handle for nucleophilic substitution, allowing researchers to tether the lipophilic 2-(2-chlorophenyl)thiazole moiety to various pharmacophores.

This guide details the physicochemical profile, validated synthetic protocols, mechanistic underpinnings, and quality control metrics required for the precise application of this compound in drug discovery.

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Physicochemical Profile & Molecular Weight Analysis

Understanding the mass spectrometry profile is critical for validating the identity of this dichloro-species.

Quantitative Data

Property	Value	Notes
Average Molecular Weight	244.14 g/mol	Standard value for stoichiometric calculations.
Monoisotopic Mass	242.9676 Da	Based on ^{12}C, ^{1}H, ^{35}Cl, ^{14}N, ^{32}S.
Molecular Formula	$C_{10}H_7Cl_2NS$	Contains two chlorine atoms. [1]
Isotopic Pattern (M:M+2:M+4)	~9 : 6 : 1	Characteristic of Cl_2 species ($^{35}Cl/^{37}Cl$ natural abundance).
Physical State	Solid (Crystalline)	Typically off-white to pale yellow.
Solubility	DMSO, DCM, Chloroform	Hydrophobic; sparingly soluble in water.

Mass Spectrometry Validation Logic

In High-Resolution Mass Spectrometry (HRMS), the presence of two chlorine atoms creates a distinct isotopic envelope.

- Base Peak (M): 242.97 (^{35}Cl, ^{35}Cl)
- M+2 Peak: ~244.97 (^{35}Cl, ^{37}Cl) — Approx. 65% intensity of base peak.
- M+4 Peak: ~246.96 (^{37}Cl, ^{37}Cl) — Approx. 10% intensity of base peak.

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> *Critical Check: If your MS spectrum does not show this 9:6:1 triplet pattern, the chloromethyl group may have hydrolyzed (loss of Cl) or the starting material was monochlorinated.*

Synthetic Pathway: The Hantzsch Thiazole Synthesis

The most robust route to **4-(chloromethyl)-2-(2-chlorophenyl)-1,3-thiazole** is the Hantzsch Thiazole Synthesis. This condensation reaction involves a thioamide and an

-haloketone.[2]

Retrosynthetic Analysis

The molecule is disconnected at the thiazole ring.

- Fragment A (Nucleophile): 2-Chlorothiobenzamide (derived from 2-chlorobenzonitrile).
- Fragment B (Electrophile): 1,3-Dichloroacetone.[3][4]

Validated Protocol

Step 1: Synthesis of 2-Chlorothiobenzamide

- Reagents: 2-Chlorobenzonitrile, Ammonium sulfide (or P_4S_{10}/Lawesson's reagent).
- Conditions: Ethanol/Water, Reflux, 4–6 h.
- Note: The nitrile group is converted to a thioamide.[2]

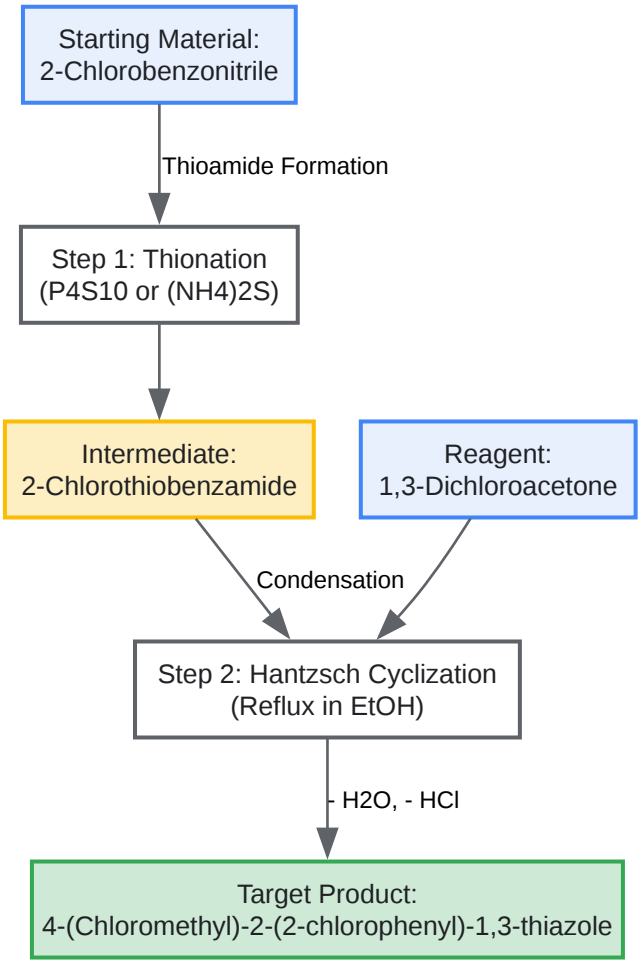
Step 2: Cyclization with 1,3-Dichloroacetone

- Reagents: 2-Chlorothiobenzamide (1.0 eq), 1,3-Dichloroacetone (1.1 eq).
- Solvent: Absolute Ethanol or THF.

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- Conditions: Reflux for 2–4 hours.
- Workup: Cool to precipitate the hydrochloride salt or neutralize with $NaHCO_3$ to isolate the free base.

Experimental Workflow Diagram



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Figure 1: Step-wise synthetic workflow for the target thiazole.

Mechanistic Logic

The formation of the thiazole ring follows a specific sequence of nucleophilic attacks and dehydration. Understanding this mechanism helps in troubleshooting low yields (often caused by wet solvents or incomplete dehydration).

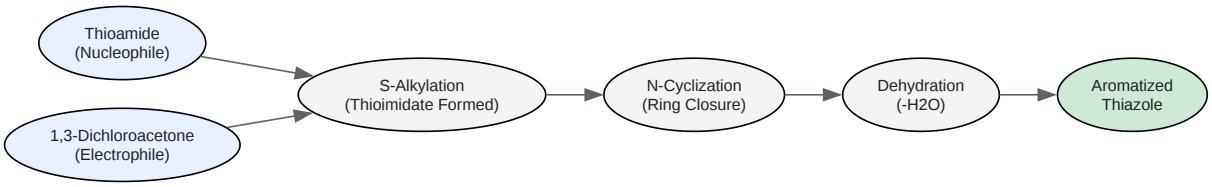
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- S-Alkylation: The sulfur atom of the thioamide attacks the

  -carbon of 1,3-dichloroacetone, displacing one chloride ion. This forms an acyclic thioimidate intermediate.

- N-Cyclization: The nitrogen lone pair attacks the carbonyl carbon of the acetone moiety.

- Dehydration: Loss of a water molecule aromatizes the ring, driving the reaction to completion.



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Figure 2: Mechanistic flow of the Hantzsch synthesis.

Applications in Drug Discovery

The 4-chloromethyl group is a "privileged" electrophile. It allows the rapid generation of libraries via S_N2 reactions.

- Derivatization: Reacts with amines (to form aminomethyl thiazoles), thiols, and phenols.

- Scaffold Utility: The 2-(2-chlorophenyl) group provides metabolic stability and lipophilicity, often improving membrane permeability compared to unsubstituted phenyl rings.

- Target Classes: Thiazole derivatives are frequently explored as kinase inhibitors, GPCR ligands, and antimicrobial agents.

Protocol for Derivatization (Example): To convert the chloromethyl group to an amine:

- Dissolve **4-(chloromethyl)-2-(2-chlorophenyl)-1,3-thiazole** in DMF.

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- Add excess secondary amine (e.g., morpholine) and K_2CO_3.
- Stir at 60°C for 2 hours.
- The chloride is displaced, yielding the tertiary amine.

Safety & Handling

- Hazard Class: Alkylating Agent.
- Risk: Causes severe skin burns and eye damage (H314). Potential sensitizer.
- Storage: Store under inert gas (Argon/Nitrogen) at 2–8°C. Moisture sensitive (hydrolysis of the chloromethyl group can occur over time, releasing HCl).

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